

ONO-3805: A Comparative Analysis of its Selectivity Profile Against Other Reductases

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

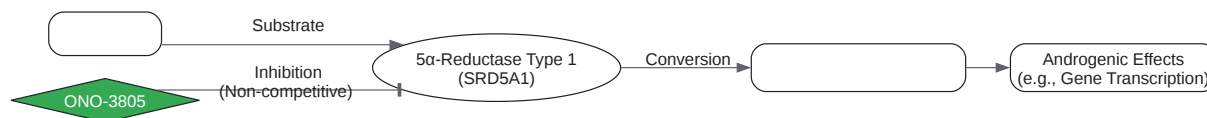
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ONO-3805 is a non-steroidal inhibitor of 5 α -reductase, an enzyme crucial in androgen metabolism. This guide provides a comprehensive comparison of **ONO-3805**'s selectivity profile, presenting available experimental data to objectively assess its performance against other reductases.

Mechanism of Action: Targeting 5 α -Reductase

ONO-3805 selectively inhibits 5 α -reductase type 1 (5 α -R1), an isoenzyme involved in the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT).[1] The mechanism of inhibition has been described as non-competitive, meaning it does not compete with the substrate (testosterone) for binding to the active site of the enzyme.[2] A study on rat anterior pituitary gland homogenates determined a potent inhibition constant (K_i) of 3.9×10^{-11} M for **ONO-3805**. [2]



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Caption: Signaling pathway of testosterone conversion and **ONO-3805** inhibition.

Selectivity Profile of ONO-3805

While **ONO-3805** is established as a selective inhibitor for 5α-reductase type 1, specific quantitative data on its inhibitory activity (IC₅₀ values) against the different human 5α-reductase isozymes (SRD5A1, SRD5A2, and SRD5A3) is not readily available in the public domain. Furthermore, comprehensive screening data against a broader panel of other human reductases is also limited. This lack of publicly available data prevents a direct quantitative comparison with other reductase inhibitors.

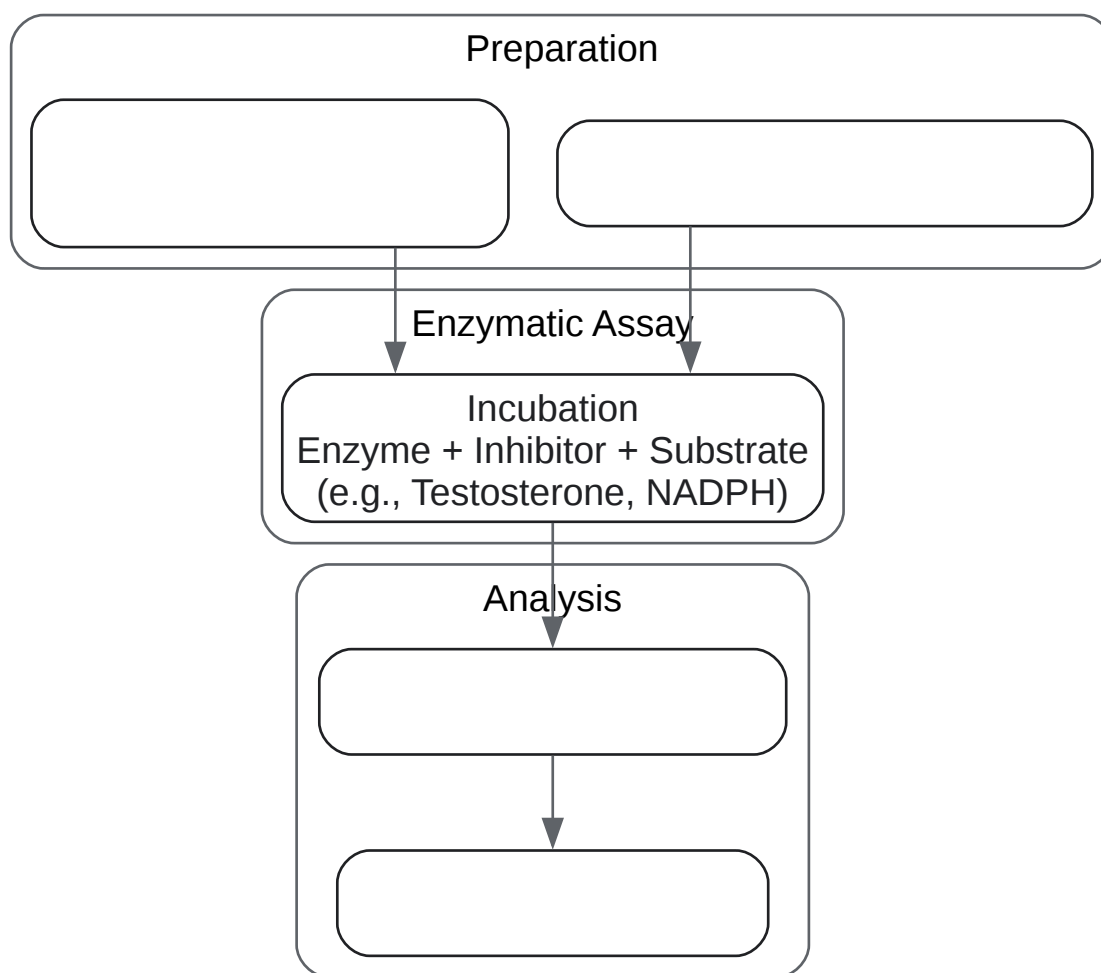
For context, a comparison of other well-characterized 5α-reductase inhibitors is provided below.

Inhibitor	Target(s)	IC ₅₀ (SRD5A1)	IC ₅₀ (SRD5A2)
ONO-3805	5α-Reductase Type 1	Data not available	Data not available
Finasteride	5α-Reductase Type 2	~360 nM	~5 nM
Dutasteride	5α-Reductase Types 1 & 2	~7 nM	~6 nM

Note: IC₅₀ values can vary depending on the experimental conditions. The data for Finasteride and Dutasteride are compiled from various sources for comparative purposes.

Experimental Protocols for Selectivity Profiling

The following outlines a general experimental workflow for determining the selectivity of a 5 α -reductase inhibitor. This protocol is based on established methodologies and can be adapted for the specific evaluation of compounds like **ONO-3805**.



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Caption: General experimental workflow for 5 α -reductase inhibitor screening.

Detailed Methodologies

1. Enzyme Preparation:

- Recombinant human 5 α -reductase isozymes (SRD5A1, SRD5A2, and other relevant reductases) are expressed in a suitable system (e.g., insect cells or mammalian cells).

- Microsomal fractions containing the membrane-bound enzymes are prepared and quantified.

2. Inhibitor Preparation:

- **ONO-3805** and other reference inhibitors are dissolved in a suitable solvent (e.g., DMSO) to create stock solutions.
- A series of dilutions are prepared to generate a range of inhibitor concentrations for IC50 determination.

3. Enzymatic Reaction:

- The reaction is typically carried out in a 96-well plate format.
- Each well contains the reaction buffer, a specific concentration of the inhibitor (or vehicle control), and the enzyme preparation.
- The mixture is pre-incubated to allow for inhibitor binding.
- The reaction is initiated by the addition of the substrate (e.g., testosterone) and the cofactor (NADPH).
- The plate is incubated at a controlled temperature (e.g., 37°C) for a defined period.
- The reaction is stopped by the addition of a quenching agent (e.g., a strong acid or organic solvent).

4. Product Detection and Analysis:

- The amount of product (e.g., DHT) formed is quantified using a sensitive and specific method, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- The percentage of inhibition at each inhibitor concentration is calculated relative to the vehicle control.
- IC50 values are determined by fitting the dose-response data to a suitable pharmacological model using non-linear regression analysis.

5. Selectivity Determination:

- The IC₅₀ values of **ONO-3805** against different reductases are compared to determine its selectivity profile. A significantly lower IC₅₀ for one enzyme over others indicates high selectivity.

Conclusion

ONO-3805 is a potent and selective inhibitor of 5 α -reductase type 1. While a precise quantitative comparison against other human reductases is limited by the availability of public data, the established high affinity for its primary target suggests a focused mechanism of action. Further studies detailing the IC₅₀ values against a comprehensive panel of reductases would provide a more complete understanding of its selectivity and potential off-target effects, which is crucial for its continued development and application in research and therapeutics.

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References

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- [2. Significant role of 5 alpha-reductase on feedback effects of androgen in rat anterior pituitary cells demonstrated with a nonsteroidal 5 alpha-reductase inhibitor ONO-3805 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [ONO-3805: A Comparative Analysis of its Selectivity Profile Against Other Reductases]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1245507/docs#ono-3805-a-comparative-analysis-of-its-selectivity-profile-against-other-reductases\]](https://www.benchchem.com/product/b1245507/docs#ono-3805-a-comparative-analysis-of-its-selectivity-profile-against-other-reductases)

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